

A Comprehensive Technical Guide to the Pentacyclic Triterpenoid: Olean-12-en-3-one

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Compound of Interest

Compound Name: Olean-12-en-3-one

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Introduction and Classification

Olean-12-en-3-one is a naturally occurring pentacyclic triterpenoid belonging to the oleanane class.^[1] Triterpenoids are a large and structurally diverse class of natural products derived from the cyclization of squalene.^[2] Pentacyclic triterpenoids are characterized by a core structure of five fused rings. The oleanane skeleton is a common and well-studied framework within this class, known for its wide range of biological activities.^{[2][3]}

Olean-12-en-3-one is defined by the oleanane backbone with a ketone group at the C-3 position and a double bond between carbons 12 and 13.^[1] It is found in various plant species, including those from the genera *Ilex* and *Quercus*.^{[1][2]} This compound also serves as a crucial intermediate in the semisynthesis of more complex and potent bioactive molecules, often derived from the more abundant oleanolic acid through oxidation of the C-3 hydroxyl group.^[1]

Chemical and Physical Properties

The fundamental physicochemical properties of **Olean-12-en-3-one** are summarized in the table below.

| Property | Value | Source |
|-------------------|---|--------|
| Molecular Formula | C30H48O | [4] |
| Molecular Weight | 424.7 g/mol | [4] |
| IUPAC Name | (6aR,6bS,8aR,12aS,14aR,14bR)-4,4,6a,6b,8a,11,11,14b-octamethyl-2,4a,5,6,7,8,9,10,12,12a,14,14a-dodecahydro-1H-picen-3-one | [4] |
| PubChem CID | 6454747 | [4] |
| CAS Number | 638-97-1 | [2] |

Biological Activities and Pharmacological Potential

Olean-12-en-3-one and its structural relatives, the oleanane triterpenoids, exhibit a broad spectrum of pharmacological activities. While research on **Olean-12-en-3-one** itself is ongoing, the activities of closely related compounds provide strong indicators of its potential. The oleanane scaffold is associated with anti-inflammatory, antioxidant, hepatoprotective, and anticancer properties.[5]

Synthetic oleanane triterpenoids, which often use oleanolic acid (and by extension, its oxidized form, **Olean-12-en-3-one**) as a starting material, have shown potent biological effects at nanomolar concentrations.[5] For instance, derivatives of oleanolic acid have been shown to induce cell differentiation and apoptosis in cancer cell lines and suppress inflammatory responses.[6][7]

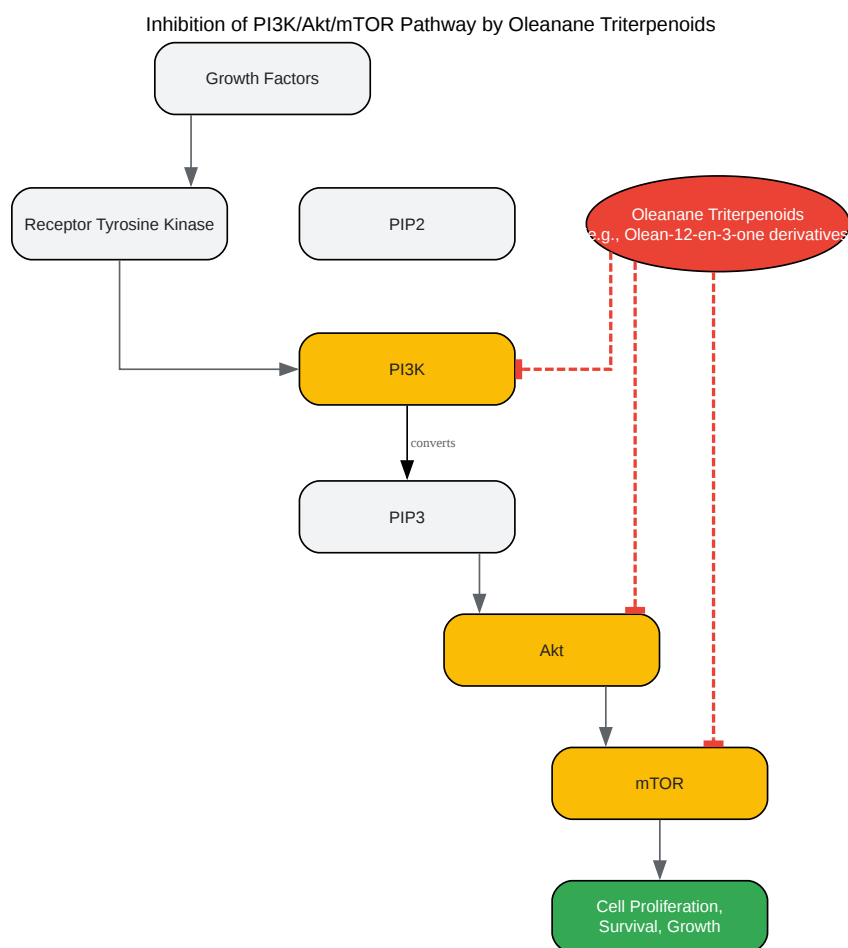
A summary of the biological activities of some oleanane triterpenoid derivatives is presented below.

| Compound/Derivative | Activity | Cell Line/Model | IC50 / Concentration | Source |
|---|--|----------------------------------|--|--------|
| Olean-12-eno[2,3-c][1] [2]oxadiazol-28-oic acid (OEOA) | Anti-proliferative, G1 cell cycle arrest | K562, HEL, Jurkat leukemia cells | Effective at μM concentrations | [6] |
| 2-Cyano-3,12-dioxooleana-1,9-dien-28-oic acid (CDDO) | Anti-proliferative | MCF-7 breast carcinoma | Nanomolar range | |
| Acetylated oleanane derivatives | Anti-Hepatitis B Virus | HepG2 2.2.15 cells | IC50 values ranging from 5.3 to 38.5 μM | [8] |
| Olean-12-ene-3,11-dione | Anti-inflammatory | In vitro models | Not specified | |

Molecular Mechanisms and Signaling Pathways

Oleanolic acid and its derivatives are known to modulate multiple cell signaling pathways, which are crucial for their therapeutic effects.[9] A key pathway influenced by these compounds is the PI3K/Akt/mTOR signaling cascade, which is often dysregulated in cancer and inflammatory diseases.[5][9] Oleanane triterpenoids can inhibit this pathway, leading to downstream effects such as cell cycle arrest and apoptosis.[9]

The diagram below illustrates the logical flow of the inhibitory action of oleanane triterpenoids on the PI3K/Akt/mTOR pathway.



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